

Technical Guide: Kigamicin C – Structural Analysis and Physicochemical Characterization[1]

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Compound of Interest

Compound Name: *Kigamicin C*

Cat. No.: *B016708*

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Executive Summary

Kigamicin C (CAS: 680571-51-1) is a complex polycyclic ether antibiotic isolated from the actinomycete *Amycolatopsis* sp.[1][2] (specifically strains ML630-mF1 and *A. regifaucium*).[2] It represents a paradigm shift in oncology therapeutics due to its potent "anti-austerity" activity. Unlike conventional chemotherapeutics that target rapidly dividing cells, **Kigamicin C** selectively eradicates pancreatic cancer cells (e.g., PANC-1) under nutrient-deprived conditions, a hallmark of the hypovascular tumor microenvironment.[2]

This guide provides a rigorous analysis of **Kigamicin C**'s chemical architecture, physicochemical properties, and its mechanistic blockade of the Akt signaling pathway.

Chemical Architecture and Structural Elucidation[1]

Kigamicin C belongs to the kigamicin family (A–E), distinguished by a bulky, fused octacyclic aglycone core linked to specific deoxysugar moieties.[3]

The Aglycone Scaffold (Kigamicinone)

The core structure is a highly oxygenated, fused octacyclic ring system containing a tetrahydroxanthone chromophore. This scaffold is structurally unique, featuring:

- Fused Ring System: A dense arrangement of seven six-membered rings and one oxazolidine ring.[2]
- Chromophore: The xanthone-like motif contributes to its UV/Vis absorption properties and potential intercalation or binding capabilities.[2]
- Functional Groups: Multiple hydroxyl groups and a bridging hemiketal network that rigidifies the structure.

Glycosylation Pattern

Kigamicin C is a glycoside. Its bioactivity is modulated by the specific carbohydrate chain attached to the aglycone.

- Sugar Moieties: The aglycone is glycosylated with deoxysugars, specifically identified in the kigamicin family as amicetose and oleandrose.[3]
- Linkage: The sugars are attached via acid-labile glycosidic bonds, which are critical for solubility and cellular uptake.[2]

Stereochemical Complexity

The molecule possesses multiple chiral centers, particularly at the ring junctions and glycosidic linkages.

- Formula:
- Molecular Weight: 809.8 g/mol [2]

Physicochemical Properties[1][2][3][4]

The following data characterizes the purified **Kigamicin C** compound.

Property	Specification	Notes
CAS Registry Number	680571-51-1	
IUPAC Name	2,6,9,30-tetrahydroxy-8-[5-(5-hydroxy-4-methoxy-6-methyloxan-2-yl)oxy-6-methyloxan-2-yl]oxy-23-methyl-11,14,16,24-tetraoxa-27-azaoctacyclo[...]dotriaconta... [1] [2] [4]	Highly complex polycyclic nomenclature.
Molecular Formula		
Molecular Weight	809.8 g/mol	
Appearance	Solid (Powder)	Typically yellow/orange due to the xanthone core. [1] [2]
Solubility	DMSO, Methanol, Ethanol, DMF	Poorly soluble in water. [1]
Purity	85% (HPLC)	Standard research grade.
Stability	Stable at -20°C for 4 years	Protect from light and moisture. [1] [2]
UV/Vis Absorption	typically in UV/blue region	Characteristic of the tetrahydroxanthone chromophore. [1]

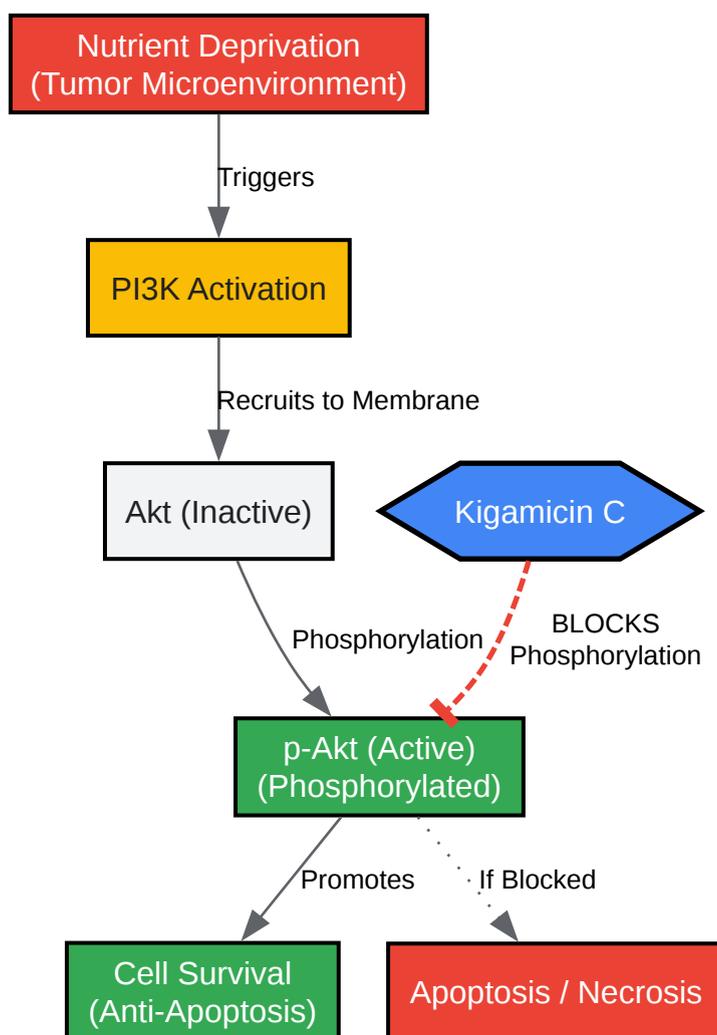
Mechanism of Action: The Anti-Austerity Strategy

Kigamicin C is a lead compound for "anti-austerity" therapy. Solid tumors, particularly pancreatic carcinoma, often outgrow their blood supply, creating regions of hypoxia and nutrient deprivation. Tumor cells survive this "austerity" by activating survival pathways, primarily PI3K/Akt.

Mechanistic Pathway[2][6]

- Nutrient Deprivation: Cancer cells in the tumor core are starved of glucose and amino acids.
- Survival Signaling: This stress triggers the hyper-activation (phosphorylation) of Akt (Protein Kinase B) to prevent apoptosis.[2]
- **Kigamicin C Blockade:** **Kigamicin C** inhibits this stress-induced phosphorylation of Akt.[2]
- Result: The cancer cells lose their tolerance to starvation and undergo necrosis/apoptosis. Importantly, **Kigamicin C** shows minimal toxicity to cells in nutrient-rich conditions (normal tissue).[2]

Pathway Visualization



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Caption: **Kigamicin C** selectively disrupts the survival mechanism of cancer cells by blocking the phosphorylation of Akt specifically under nutrient-deprived conditions.[2]

Experimental Protocols

Isolation and Purification Workflow

The following protocol outlines the extraction of **Kigamicin C** from *Amycolatopsis* sp. fermentation broth. This process relies on the compound's lipophilicity for solvent extraction.

Reagents:

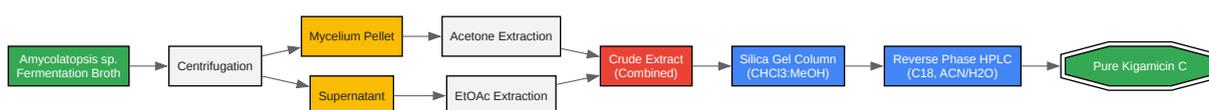
- Acetone[1][2]
- Ethyl Acetate (EtOAc)[1][2]
- Chloroform (
)[1][2]
- Methanol (MeOH)[1][2]
- Silica Gel[1][2]

Protocol:

- Fermentation: Cultivate *Amycolatopsis* sp. (strain ML630-mF1) in production medium for 4 days at 27°C.[1][2]
- Extraction: Centrifuge broth to separate mycelium from supernatant.
 - Mycelium:[1] Extract with Acetone.
 - Supernatant: Extract with EtOAc.
 - Combine extracts and concentrate in vacuo to yield crude oil.
- Primary Purification (Silica Gel):

- Load crude extract onto a Silica Gel 60 column.
- Elute with a gradient of (100:0 90:10).
- Collect active fractions (monitored by bioassay against PANC-1 or UV absorbance).[1][2]
- Secondary Purification (HPLC):
 - Column: C18 Reverse Phase (e.g., ODS).
 - Mobile Phase: Acetonitrile/Water gradient.
 - Detection: UV at 254 nm or 365 nm.
 - Isolate the peak corresponding to **Kigamicin C**.[5]

Visualization of Isolation Logic



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Caption: Step-by-step isolation workflow for **Kigamicin C** from fermentation broth, utilizing solvent partitioning and chromatographic refinement.

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